

Propyl 2-Methylbutyrate: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: *Propyl 2-methylbutyrate*

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Introduction

Propyl 2-methylbutyrate is an organic compound classified as an ester. It is recognized by its characteristic fruity aroma and is found in various natural sources, including hops (*Humulus lupulus*) and durian fruit (*Durio zibethinus*).^[1] This document provides a comprehensive technical guide on the chemical properties, structure, and analytical data of **propyl 2-methylbutyrate**.

Chemical and Physical Properties

Propyl 2-methylbutyrate is a colorless liquid at room temperature.^[2] It is flammable and should be handled with appropriate safety precautions. The key chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₂	[1]
Molecular Weight	144.21 g/mol	[1]
IUPAC Name	propyl 2-methylbutanoate	[1]
CAS Number	37064-20-3	[1]
Appearance	Colorless liquid	[2]
Odor	Fruity	[2]
Boiling Point	157 °C	[3]
Flash Point	46.7 °C	[3]
Density	0.87 g/cm ³	[3]
Refractive Index	1.4010 - 1.4050	[3]
SMILES	CCCOC(=O)C(C)CC	[1]
InChI	InChI=1S/C8H16O2/c1-4-6-10-8(9)7(3)5-2/h7H,4-6H2,1-3H3	[1]
InChIKey	TZFQMSDUSOTCJC-UHFFFAOYSA-N	[1]

Chemical Structure

The chemical structure of **propyl 2-methylbutyrate** consists of a propyl group attached to the oxygen of the carboxyl group of 2-methylbutyric acid.

Caption: Chemical structure of **propyl 2-methylbutyrate**.

Experimental Protocols

Representative Synthesis: Fischer Esterification

A common method for the synthesis of **propyl 2-methylbutyrate** is the Fischer esterification of 2-methylbutyric acid with propanol, using a strong acid as a catalyst.[\[4\]](#)[\[5\]](#) The following is a

representative protocol.

Materials:

- 2-Methylbutyric acid
- Propanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Separatory funnel

Procedure:

- In a round-bottom flask, combine one molar equivalent of 2-methylbutyric acid and three molar equivalents of propanol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 5% of the moles of the carboxylic acid) while cooling the flask in an ice bath.
- Equip the flask with a reflux condenser and heat the mixture to reflux for 2-3 hours.
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and again with water to remove unreacted acid, alcohol, and the catalyst.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by fractional distillation to obtain pure **propyl 2-methylbutyrate**.

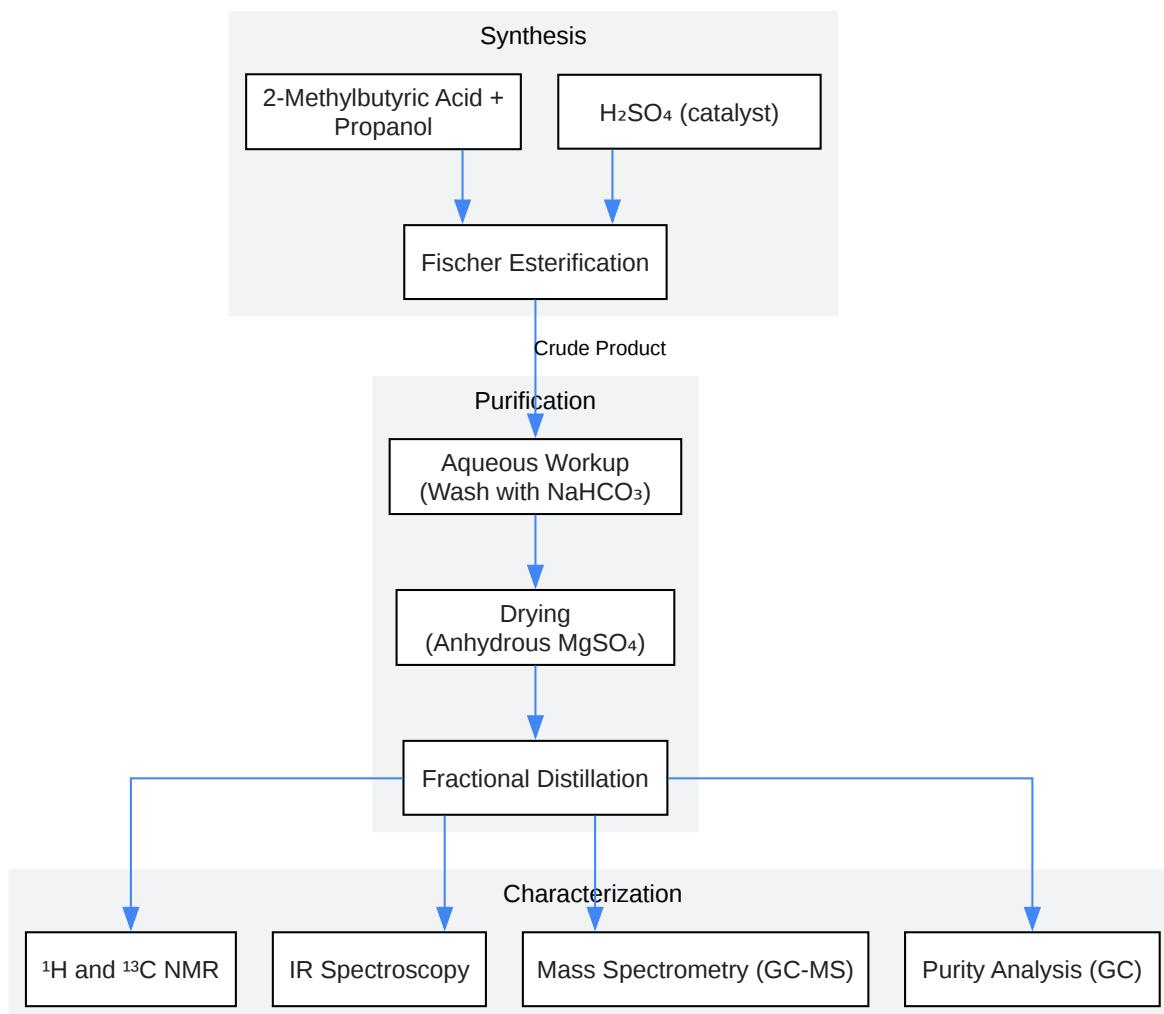
Spectroscopic Data

Detailed experimental spectra for **propyl 2-methylbutyrate** are not readily available in the public domain. However, data for analogous compounds can be used for reference and comparison.

Analytical Technique	Analogous Compound	Key Observations/Data	Source
¹ H NMR	Propyl methanoate	(a) ¹ H Chemical shift 8.04 ppm: HCOOCH ₂ CH ₂ CH ₃ (b) ¹ H Chemical shift 4.16 ppm CH ₂ protons: HCOOCH ₂ CH ₂ CH ₃ (c) ¹ H Chemical shift 1.61 ppm, CH ₂ protons: HCOOCH ₂ CH ₂ CH ₃ (d) ¹ H Chemical shift 0.94 ppm, CH ₃ protons: HCOOCH ₂ CH ₂ CH ₃	[6]
¹³ C NMR	Propyl butyrate	Spectral data available.	[7]
IR Spectroscopy	Butanoic acid, 2-methylpropyl ester	Gas Phase Spectrum available.	[8]
Mass Spectrometry (GC-MS)	Propyl 2-methylbutyrate	Top 5 Peaks (m/z):57 (99.99)103 (70.05)85 (68.29)41 (49.82)43 (49.39)	[1]

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the synthesis and characterization of **propyl 2-methylbutyrate**.

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Caption: Workflow for the synthesis and characterization.

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References

- 1. Propyl 2-methylbutanoate | C8H16O2 | CID 162239 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. propyl 2-methyl butyrate, 37064-20-3 [thegoodsentscompany.com]
- 3. chembk.com [chembk.com]
- 4. Buy Propyl 2-methylbutyrate | 37064-20-3 [smolecule.com]
- 5. Propyl butyrate synthesis - chemicalbook [chemicalbook.com]
- 6. low/high resolution ^1H proton nmr spectrum of propyl methanoate C4H8O2
HCOOCH₂CH₂CH₃ analysis interpretation of chemical shifts ppm spin spin line splitting H-1
propyl formate 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced
organic chemistry revision notes [docbrown.info]
- 7. Propyl butyrate(105-66-8) ^{13}C NMR [m.chemicalbook.com]
- 8. Butanoic acid, 2-methylpropyl ester [webbook.nist.gov]
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Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at:
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